

# An In-depth Technical Guide to Flazo Orange: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Flazo Orange*

Cat. No.: *B1582942*

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **Flazo Orange**, identified as 1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol. Due to nomenclature ambiguity with other orange azo dyes, this document clarifies its identity and distinguishes it from similar compounds, such as Sudan Orange G. The guide details its chemical structure, physicochemical properties, and spectroscopic data. A detailed experimental protocol for its synthesis is provided. While direct biological studies on **Flazo Orange** are limited, this guide explores the known biological activities and mechanisms of action of structurally related azo-naphthol compounds to provide a basis for future research and drug development endeavors.

## Introduction

Azo dyes, characterized by the presence of a diazene functional group ( $-N=N-$ ) connecting two aromatic rings, represent a large and versatile class of organic compounds. Their extended  $\pi$ -systems are responsible for their vibrant colors, leading to their widespread use as colorants in various industries. Beyond their tinctorial properties, many azo compounds exhibit interesting biological activities, including antimicrobial, antioxidant, and cytotoxic effects, making them of interest to the pharmaceutical and life sciences sectors.

This guide focuses on **Flazo Orange**, a specific monoazo dye. A notable challenge in the study of commercial dyes is the frequent ambiguity in nomenclature. The name "**Flazo Orange**" is most definitively associated with the chemical entity 1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol (CAS No. 3566-94-7). It is crucial to distinguish this compound from other orange dyes, such as "Sudan Orange G" (4-(Phenylazo)resorcinol, CAS No. 2051-85-6), with which it can be confused. This guide will focus primarily on the former, while providing comparative data for the latter to aid in clear identification.

## Chemical Structure and Identification

The chemical identity of **Flazo Orange** is established by its systematic IUPAC name and CAS registry number.

- Systematic Name: 1-[(5-chloro-2-hydroxyphenyl)diazenyl]naphthalen-2-ol[1]
- Common Name: **Flazo Orange**
- CAS Number: 3566-94-7[1]
- Molecular Formula: C<sub>16</sub>H<sub>11</sub>ClN<sub>2</sub>O<sub>2</sub>[1]
- Molecular Weight: 298.72 g/mol [1]

The structure consists of a 2-naphthol moiety linked at the 1-position to a 5-chloro-2-hydroxyphenyl group via an azo bridge.

## Physicochemical and Spectroscopic Properties

A summary of the known physicochemical and spectroscopic properties of **Flazo Orange** and the related Sudan Orange G are presented in Tables 1 and 2 for comparative analysis.

### Table 1: Physicochemical Properties

Property	Flazo Orange (1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol)	Sudan Orange G (4-(Phenylazo)resorcinol)
CAS Number	3566-94-7[1]	2051-85-6
Molecular Formula	C <sub>16</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub> [1]	C <sub>12</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	298.72 g/mol [1]	214.22 g/mol
Appearance	Not specified in available literature	Red-orange powder
Melting Point	Not specified in available literature	143-146 °C
Boiling Point	532.1 °C (Predicted)	354.35 °C (Predicted)
Solubility	Not specified in available literature	Slightly soluble in water and ethanol; Soluble in DMSO and methanol
XLogP3	4.9[1]	3.0
Hydrogen Bond Donor Count	2	2
Hydrogen Bond Acceptor Count	4	4

**Table 2: Spectroscopic Data**

Spectrum	Flazo Orange (1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol)	Reference
FT-IR (cm <sup>-1</sup> )	$\nu(\text{C=O})$ : 1596.91, $\nu(\text{C=C})$ : 1500, $\nu(\text{C=N})$ : 1490.43, $\nu(\text{C—Cl})$ : 745.10, $\nu(\text{C—H})$ : 2921.31	Data for the tautomeric form
<sup>1</sup> H NMR (CDCl <sub>3</sub> , $\delta$ ppm)	7.031–8.209 (9H, aromatic), 12.414 (1H, s, OH), 14.38 (1H, s, NH)	Data for the tautomeric form
<sup>13</sup> C NMR (CDCl <sub>3</sub> , $\delta$ ppm)	156.86 (C=O), 150.49 (C=N), 109.49–136.92 (aromatic C)	Data for the tautomeric form
UV-Vis ( $\lambda_{\text{max}}$ )	Not specified in available literature	

## Experimental Protocols

### Synthesis of 1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol

The synthesis of **Flazo Orange** is achieved through a classic diazotization-coupling reaction. The following protocol is based on established methods for preparing similar azo dyes.

Materials:

- 2-Amino-4-chlorophenol
- Sodium nitrite (NaNO<sub>2</sub>)
- Concentrated hydrochloric acid (HCl)
- $\beta$ -Naphthol (2-Naphthol)
- Sodium hydroxide (NaOH)
- Ice

- Distilled water
- Ethanol (for recrystallization)

Procedure:

#### Step 1: Diazotization of 2-Amino-4-chlorophenol

- Dissolve a specific molar equivalent of 2-amino-4-chlorophenol in a solution of concentrated HCl and water.
- Cool the resulting solution to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (1 molar equivalent) dropwise to the amine solution, maintaining the temperature below 5 °C.
- Stir the mixture for 30 minutes at this temperature to ensure the complete formation of the diazonium salt solution.

#### Step 2: Azo Coupling

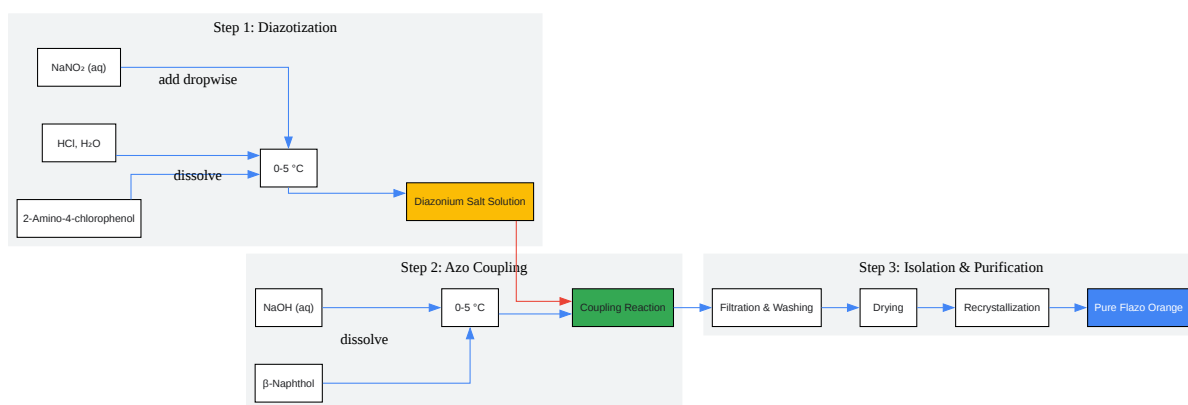
- In a separate beaker, dissolve  $\beta$ -naphthol (1 molar equivalent) in an aqueous solution of sodium hydroxide.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the cold  $\beta$ -naphthol solution with constant stirring.
- A colored precipitate of 1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol will form immediately.
- Continue stirring the reaction mixture in the ice bath for an additional 30-60 minutes to ensure complete coupling.

#### Step 3: Isolation and Purification

- Filter the crude product using a Buchner funnel and wash it thoroughly with cold water to remove any unreacted salts.

- Dry the crude product in a desiccator or a low-temperature oven.
- Recrystallize the dried product from a suitable solvent, such as ethanol, to obtain the purified **Flazo Orange**.

Diagram of Synthesis Workflow:



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Caption: Workflow for the synthesis of **Flazo Orange**.

## Biological Activity and Potential Applications

Direct experimental data on the biological activity, mechanism of action, and signaling pathways of **Flazo Orange** (1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol) is not readily available in current scientific literature. However, the structural motifs present in this molecule, namely the azo linkage and the naphthol and chlorophenol rings, are found in other compounds with known biological activities. This section provides an overview of the activities of these related compounds to suggest potential areas of investigation for **Flazo Orange**.

## Antimicrobial Activity of Related Azo-Naphthol Dyes

Several studies have demonstrated the antimicrobial properties of azo dyes derived from naphthols. For instance, various 1-phenylazo-2-naphthol derivatives have shown activity against both Gram-positive and Gram-negative bacteria. The proposed mechanism often involves the inhibition of essential enzymes or disruption of the bacterial cell membrane. The presence of a hydroxyl group is often crucial for activity, and substituents on the phenyl ring, such as the chloro group in **Flazo Orange**, can modulate this activity. Metal complexes of these azo dyes have also been shown to possess enhanced antimicrobial effects compared to the free ligands.<sup>[2]</sup><sup>[3]</sup>

## Cytotoxicity and Anticancer Potential of Related Compounds

The cytotoxicity of azo compounds is a double-edged sword. While some, like Sudan dyes, are recognized as potential carcinogens due to their metabolic cleavage into harmful aromatic amines, others are being investigated for their anticancer properties. Studies on compounds structurally similar to **Flazo Orange**, such as 2-hydroxyphenyl-azo-2'-naphthol (HPAN), have shown that the parent compound can be cytotoxic to cancer cell lines like A549 (lung carcinoma).<sup>[4]</sup> Interestingly, complexation with metal ions, such as Co(II), has been found to significantly reduce this cytotoxicity.<sup>[4]</sup> This suggests that the azo-naphthol scaffold could be a template for developing new therapeutic agents, with modifications to tune their activity and toxicity.

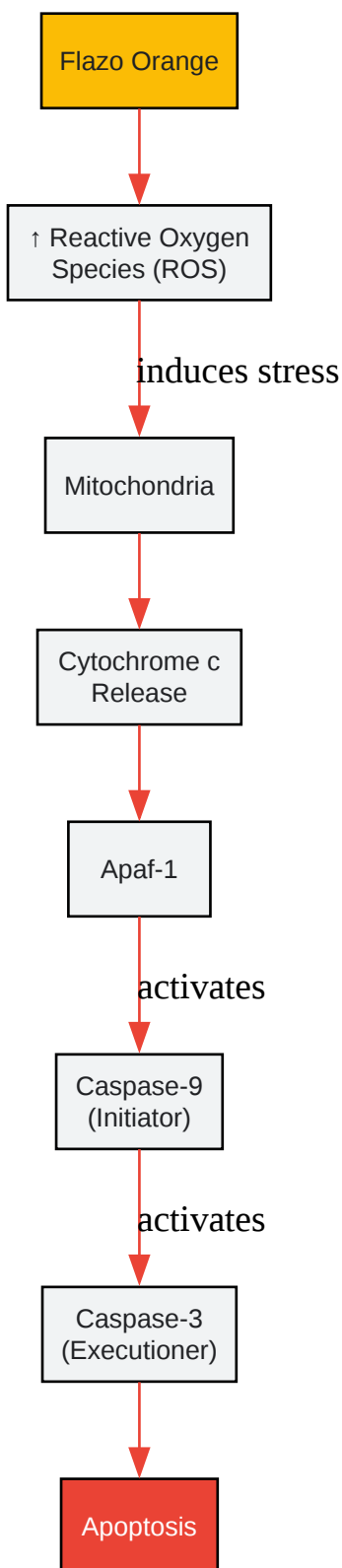
## Hypothetical Signaling Pathway for Investigation

Given the cytotoxic potential of related compounds, a plausible area of investigation for **Flazo Orange** would be its effect on cell apoptosis pathways. Azo compounds can induce oxidative

stress, leading to the activation of intrinsic apoptotic pathways. A hypothetical pathway that could be investigated is depicted below.

Diagram of a Hypothetical Apoptotic Signaling Pathway:





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Caption: Hypothetical ROS-mediated apoptotic pathway for **Flazo Orange**.

## Conclusion

**Flazo Orange** (1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol) is a distinct chemical entity whose properties and synthesis are characteristic of monoazo dyes. While its primary application has likely been as a colorant, its structural similarity to other biologically active azo-naphthol compounds suggests that it may possess interesting pharmacological properties. This guide provides the foundational chemical and physical data for this compound and outlines a clear protocol for its synthesis. The exploration of the biological activities of related compounds opens avenues for future research into the potential antimicrobial, cytotoxic, and other therapeutic applications of **Flazo Orange**, making it a compound of interest for further investigation by researchers in drug discovery and development. Future studies should focus on elucidating its precise biological mechanism of action and evaluating its toxicological profile.

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